

An In-Depth Technical Guide to the Safe Handling of 3-Bromophenylglyoxal Hydrate

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Compound of Interest

Compound Name: **3-Bromophenylglyoxal hydrate**

Cat. No.: **B010231**

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This document provides a comprehensive technical overview of the essential safety protocols and handling procedures for **3-Bromophenylglyoxal hydrate** (CAS No: 106134-16-1). As a reactive building block in synthetic chemistry, its utility is matched by a distinct hazard profile that necessitates rigorous and informed safety practices. This guide is structured to provide not just procedural steps, but the scientific rationale behind them, ensuring a culture of safety and experimental integrity.

Section 1: Core Hazard Profile and Risk Assessment

3-Bromophenylglyoxal hydrate is a solid organic compound that, while stable under recommended storage conditions, presents tangible risks upon exposure.^[1] Understanding its hazard classification is the foundation of a robust safety assessment. The primary risks are associated with its irritant properties and the potential for exposure via inhalation of its dust.

Globally Harmonized System (GHS) Classification

The compound is classified under GHS with the following primary hazards.^{[1][2]} This classification dictates the minimum required precautions for handling.

Hazard Class	Pictogram	Signal Word	Hazard Statement (H-Code)	Causality and Field Insight
Skin Irritation	GHS07 (Exclamation Mark)[1]	Warning[1]	H315: Causes skin irritation.[1][2][3]	The electrophilic nature of the glyoxal moiety can lead to reactions with nucleophilic residues in skin proteins, causing irritation.
Eye Irritation	GHS07 (Exclamation Mark)[1]	Warning[1]	H319: Causes serious eye irritation.[1][2][3][4]	The cornea and conjunctiva are highly sensitive. Direct contact with the solid or its dust can cause significant, potentially lasting, damage.
Respiratory Irritation	GHS07 (Exclamation Mark)[1]	Warning[1]	H335: May cause respiratory irritation.[1][2][3]	As a fine solid, the compound can easily become airborne. Inhalation of dust can irritate the mucous membranes of the entire respiratory tract.
Acute Toxicity (Oral)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.[3][5][6]	While a secondary risk in a laboratory

setting,
accidental
ingestion can
lead to systemic
toxicity.

Primary Routes of Exposure

- Inhalation: The most probable route of exposure in a laboratory setting is the inhalation of aerosolized dust generated during weighing and transfer operations.
- Dermal Contact: Direct skin contact during handling can lead to localized irritation.[1][2][3]
- Ocular Contact: Contact with the eyes, either from direct transfer or airborne dust, poses a risk of serious irritation.[1][2][3][4]
- Ingestion: Accidental ingestion is a less common but serious route of exposure.

Section 2: Exposure Control and Personal Protective Framework

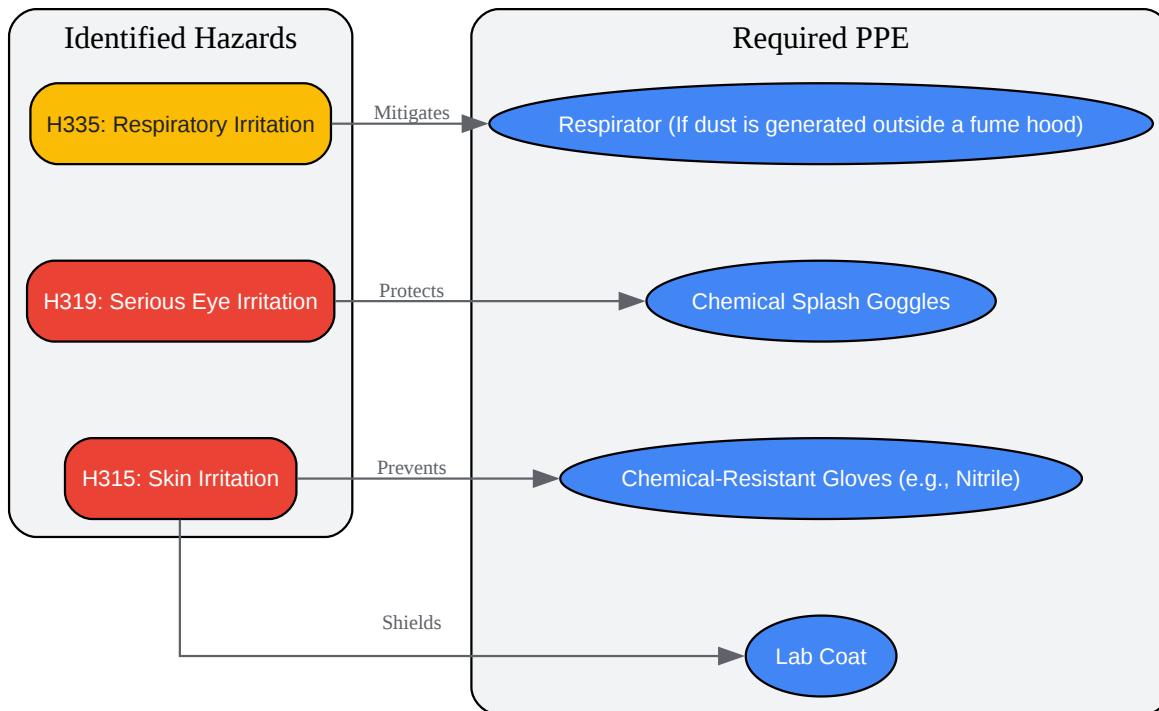
A multi-layered approach, combining engineering controls and Personal Protective Equipment (PPE), is mandatory to mitigate the risks identified. This framework is not merely a set of rules but a self-validating system designed to place barriers between the researcher and the chemical hazard.

Mandatory Engineering Controls

- Chemical Fume Hood: All manipulations of **3-Bromophenylglyoxal hydrate**, including weighing, transfers, and additions to reaction vessels, must be performed inside a certified chemical fume hood.[5][7] This is the primary defense against respiratory exposure.
- Safety Stations: An operational safety shower and eyewash station must be immediately accessible in the laboratory where the compound is handled.[7][8] Their location should be clearly marked and unobstructed.

Personal Protective Equipment (PPE)

The selection of PPE is directly informed by the compound's hazard profile.



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Caption: Relationship between chemical hazards and required PPE.

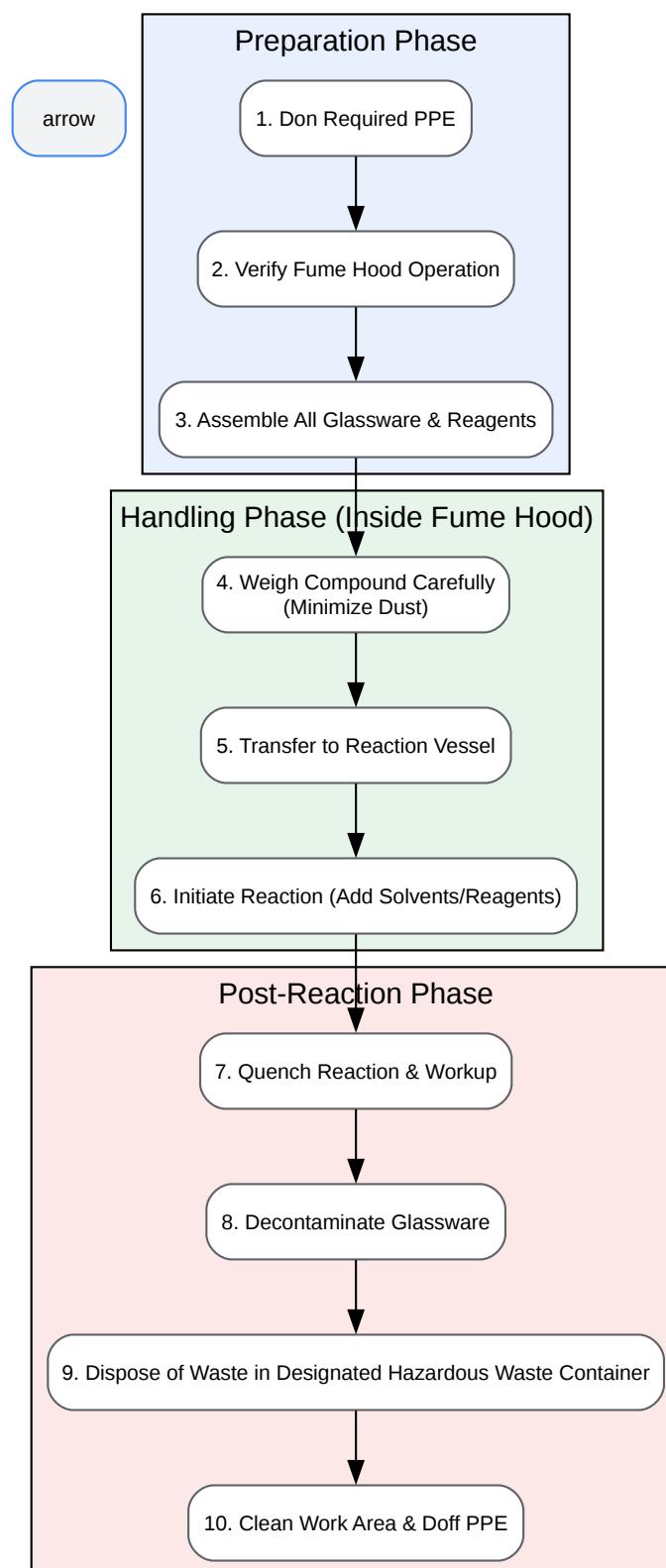
Protection Area	Required Equipment	Rationale and Standard
Eye/Face	Chemical splash goggles	Must be worn at all times. They provide a seal around the eyes to protect from airborne dust and accidental splashes. Standard safety glasses are insufficient.[5][7]
Hand	Chemical-resistant nitrile or neoprene gloves	Provides a barrier against skin irritation.[5][7] Always inspect gloves for integrity before use and remove them using the proper technique to avoid contaminating skin. Change gloves immediately if contaminated.
Body	Flame-resistant lab coat	Protects skin and personal clothing from contamination. Must be kept fully buttoned.
Respiratory	None required if used in a fume hood	If engineering controls fail or for spill cleanup, a NIOSH-approved respirator with a particulate filter may be necessary.[7]

Section 3: Standard Operating Protocol for Handling and Storage

Adherence to a strict, step-by-step protocol is crucial for minimizing exposure and ensuring reproducible experimental outcomes.

Experimental Workflow

The following diagram outlines a standard workflow for using **3-Bromophenylglyoxal hydrate** in a chemical synthesis.



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Caption: General experimental workflow for handling the reagent.

Detailed Handling Procedures

- Preparation: Before retrieving the compound, ensure all PPE is correctly worn and the fume hood sash is at the appropriate height.
- Weighing: To minimize dust, use a spatula to carefully transfer the solid to a tared weigh boat or directly into a vessel inside the fume hood. Avoid pouring the solid. Close the primary container immediately after dispensing.
- Transfer: If adding the solid to a reaction flask, use a powder funnel. Gently tap the funnel to ensure all material is transferred.
- Decontamination: After use, decontaminate the spatula and any surfaces with a suitable solvent (e.g., ethanol or acetone) on a disposable wipe. Dispose of the wipe in the solid hazardous waste container.

Storage Requirements

Proper storage is essential for maintaining the compound's integrity and preventing accidental exposure.

- Container: Keep in the original, tightly sealed container.[3][7]
- Environment: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][5][7]
- Security: The compound should be stored in a locked cabinet or an area accessible only to authorized personnel.[3][7]
- Temperature: While some suppliers recommend ambient storage, others specify refrigeration (2-8°C).[9] Always follow the storage temperature indicated on the supplier's label and Safety Data Sheet (SDS).

Section 4: Emergency Response Protocols

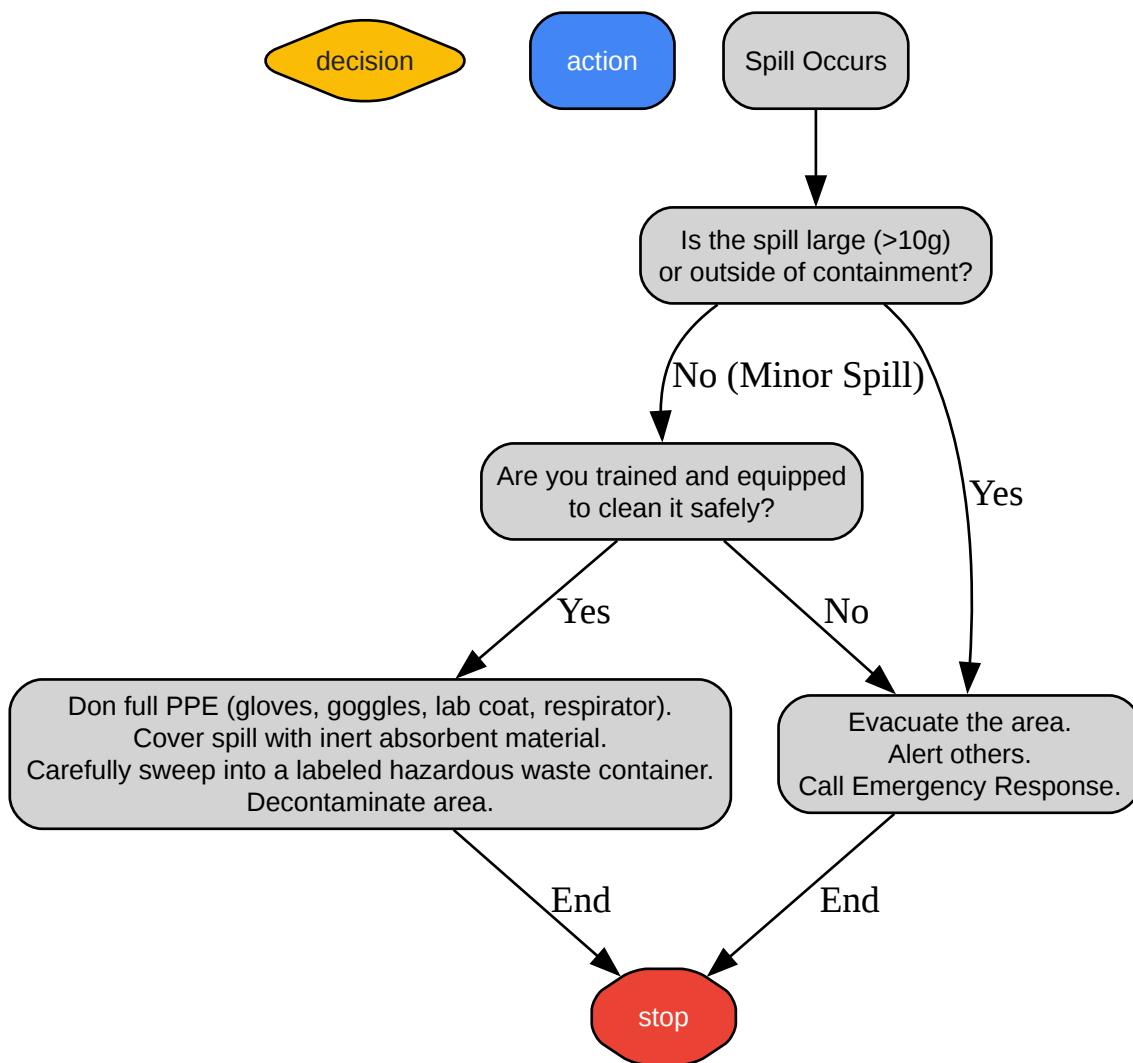
Preparedness is key to mitigating the consequences of an accidental exposure or spill. All personnel must be familiar with these procedures before beginning work.

First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

Exposure Route	Action
Inhalation	Immediately move the affected person to fresh air. [5] [8] [10] If breathing is difficult or has stopped, trained personnel should provide artificial respiration or oxygen. [10] Seek immediate medical attention. [10]
Skin Contact	Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. [5] [8] [10] [11] Seek medical attention if irritation develops or persists. [5] [10]
Eye Contact	Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing. [5] [8] [11] [12] Remove contact lenses if present and easy to do. [3] [11] Seek immediate medical attention from an ophthalmologist. [3]
Ingestion	Do NOT induce vomiting. [9] [12] Rinse the mouth thoroughly with water. [3] [5] Have the person drink one to two glasses of water. Seek immediate medical attention. [10]

Spill Response

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Caption: Decision tree for responding to a chemical spill.

- Alert: Notify personnel in the immediate area.
- Assess: Determine the extent of the spill. For any large spill, or if you are not comfortable with the cleanup, evacuate and call for emergency assistance.
- Contain (Minor Spills): For small spills inside a fume hood, cover with an inert absorbent material like vermiculite or sand.
- Clean: Wearing full PPE, carefully sweep the material into a designated, labeled hazardous waste container. Avoid creating dust.

- Decontaminate: Wipe the spill area with a cloth dampened with a suitable solvent, and dispose of the cloth as hazardous waste.
- Report: Report the incident to the laboratory supervisor or safety officer.

Section 5: Disposal and Decontamination

Waste generated from the use of **3-Bromophenylglyoxal hydrate** is considered hazardous.

- Chemical Waste: All waste material, including unused compound and contaminated absorbents, must be disposed of in a clearly labeled, sealed hazardous waste container.[\[7\]](#)
- Regulatory Compliance: Waste disposal must be carried out in strict accordance with all local, state, and federal regulations. Never mix this waste with other chemical waste streams unless explicitly permitted.
- Container Decontamination: Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone) with the rinsate collected as hazardous waste. The cleaned container can then be disposed of. Uncleaned containers must be handled as if they still contain the product.

Section 6: Chemical and Physical Properties

A summary of the compound's properties is useful for experimental planning and safety assessment.

Property	Value	Source
CAS Number	106134-16-1	[1] [4] [9] [13] [14] [15]
Molecular Formula	C ₈ H ₇ BrO ₃	[1] [2] [4] [9] [14] [15]
Molecular Weight	~231.05 g/mol	[2] [4]
Appearance	Light yellow to yellow solid	[1] [9]
Melting Point	118-120 °C	[9]
Boiling Point	335.0 ± 32.0 °C (Predicted)	[9]
Density	1.743 ± 0.06 g/cm ³ (Predicted)	[9]

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